

1,3,5-Triethylbenzene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Triethylbenzene

Cat. No.: B13742051

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CAS Number: 102-25-0

This guide provides an in-depth overview of 1,3,5-**triethylbenzene**, a symmetrically substituted aromatic hydrocarbon. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed technical information on this compound.

Chemical and Physical Properties

1,3,5-**Triethylbenzene** is a colorless liquid that is insoluble in water but soluble in organic solvents like alcohol and ether.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Unit	Source
Molecular Formula	C ₁₂ H ₁₈	[3]	
Molecular Weight	162.27	g/mol	[3]
Boiling Point	215	°C	[4]
Density	0.862	g/mL at 25 °C	[4]
Refractive Index	1.495	n ₂₀ /D	[4]
Flash Point	76	°C (closed cup)	[4]
InChI	1S/C12H18/c1-4-10-7-11(5-2)9-12(6-3)8-10/h7-9H,4-6H2,1-3H3	[4]	
InChIKey	WJYMPXJVHNDZHD-UHFFFAOYSA-N	[4]	
SMILES	CCC1=CC(CC)=CC(C)C=C1	[4]	

Spectroscopic Data

Detailed spectroscopic information is crucial for the identification and characterization of 1,3,5-triethylbenzene.

Spectrum Type	Key Features/Notes	Source
¹ H NMR	Spectrum available	[3][5]
IR	Spectrum available	[6][7]
Mass Spectrometry	Major peaks and fragmentation patterns available	[3][6][8]

Safety and Hazards

1,3,5-Triethylbenzene is classified as a hazardous substance. It is crucial to handle this chemical with appropriate safety precautions.

GHS Hazard Information

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
GHS07	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.H413: May cause long lasting harmful effects to aquatic life.	P264: Wash skin thoroughly after handling.P273: Avoid release to the environment.P280: Wear protective gloves/ eye protection/ face protection.P302 + P352: IF ON SKIN: Wash with plenty of water.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P332 + P313: If skin irritation occurs: Get medical advice/ attention.P501: Dispose of contents/ container to an approved waste disposal plant.

Source:[3][4][9][10]

Synthesis and Reactivity

Synthesis

A common laboratory-scale synthesis of 1,3,5-**triethylbenzene** involves the Friedel-Crafts alkylation of benzene with ethyl bromide in the presence of a Lewis acid catalyst such as aluminum chloride.^[11] An industrial method involves the disproportionation of diethylbenzene or a mixture with ethylbenzene.^[12]

Caption: Synthesis of 1,3,5-**Triethylbenzene** via Friedel-Crafts Alkylation.

Reactivity

1,3,5-**Triethylbenzene** can undergo further electrophilic substitution reactions, though the existing ethyl groups influence the position of new substituents. It can also undergo oxidation of the ethyl side chains under strong oxidizing conditions. Studies have shown that it undergoes isomerization and cracking reactions at high temperatures.^[13]^[14] Specifically, it can crack to produce diethylbenzene (DEB) and ethylbenzene (EB).^[13]

Experimental Protocols

Friedel-Crafts Alkylation of Benzene

Objective: To synthesize 1,3,5-**triethylbenzene** from benzene and ethyl bromide.

Materials:

- Anhydrous benzene
- Ethyl bromide
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous diethyl ether (solvent)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)

- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer, heating mantle

Procedure:

- Set up a dry reflux apparatus, including a round-bottom flask, a reflux condenser protected by a drying tube, and a dropping funnel.
- Add anhydrous aluminum chloride to the flask.
- A solution of anhydrous benzene in anhydrous diethyl ether is placed in the flask.
- Ethyl bromide is added dropwise from the dropping funnel to the stirred mixture.
- After the addition is complete, the reaction mixture is refluxed for a specified period.
- The reaction is quenched by carefully pouring the mixture over crushed ice and hydrochloric acid.
- The organic layer is separated, washed with water, sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous magnesium sulfate.
- The solvent is removed by distillation, and the product, **1,3,5-triethylbenzene**, is purified by fractional distillation.

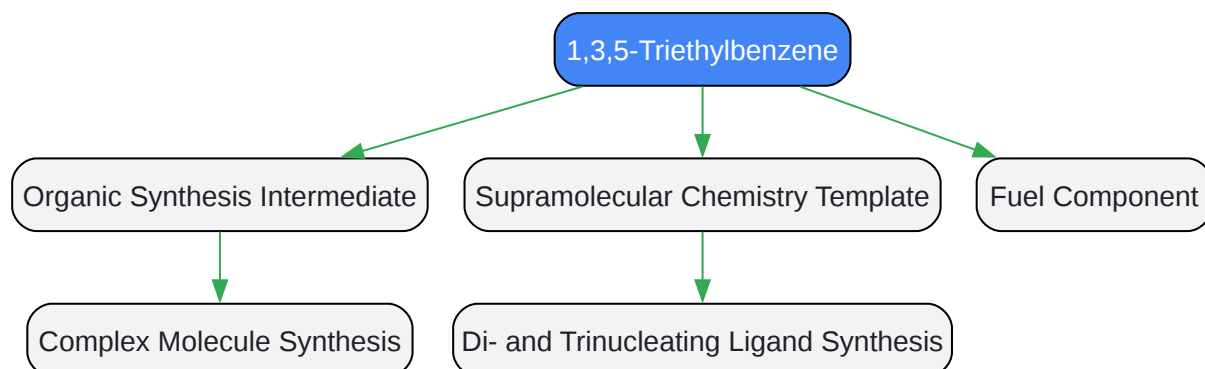
Toxicological Information

The toxicological properties of **1,3,5-triethylbenzene** have not been fully investigated.^[15] Available data suggests it causes skin and serious eye irritation.^{[3][4][9][10]} There is limited information on its mutagenic, reproductive, or carcinogenic effects.^[15] One study notes that unlike its isomer **1,2,4-triethylbenzene**, **1,3,5-triethylbenzene** is not neurotoxic because it does not form a gamma-diketone metabolite.^[16]

Applications

1,3,5-Triethylbenzene serves as an intermediate in organic synthesis.^[1] Its symmetrical structure makes it a useful building block for more complex molecules. It has been used as a

supramolecular template to organize molecular-recognition elements and to synthesize di- and trinucleating ligands.[2] It is also a component of some fuels.[16]



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Caption: Key application areas of 1,3,5-**Triethylbenzene**.

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